

An In-depth Technical Guide to 2-Cycloheptylpropan-2-amine and Related Compounds

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Compound of Interest

Compound Name: *2-Cycloheptylpropan-2-amine*

Cat. No.: *B15322190*

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Disclaimer: Publicly available scientific literature and chemical databases lack specific information regarding the synthesis, experimental protocols, and biological activity of **2-Cycloheptylpropan-2-amine**. This guide, therefore, focuses on the closest structural analogs, primarily 2-Cyclohexylpropan-2-amine and 2-Cyclopropylpropan-2-amine, to provide a comprehensive overview of the synthesis, potential pharmacological activities, and experimental methodologies relevant to this class of compounds. The information presented herein is intended for researchers, scientists, and drug development professionals.

Introduction

2-Alkyl-2-aminopropanes with a cycloalkane moiety represent a class of chemical structures with potential applications in medicinal chemistry. The presence of a bulky, lipophilic cycloalkyl group attached to a tertiary carbon bearing an amino group suggests that these compounds may interact with various biological targets. While data on the cycloheptyl derivative is unavailable, its analogs with smaller cycloalkyl rings, such as cyclohexyl and cyclopropyl, have been synthesized and investigated for their potential as central nervous system agents and antimicrobial compounds. This guide will summarize the known information on these related compounds, providing a foundation for future research into **2-Cycloheptylpropan-2-amine**.

Physicochemical Properties of Analogs

Quantitative data for **2-Cycloheptylpropan-2-amine** is not available. However, the physicochemical properties of its closest analog, 2-Cyclohexylpropan-2-amine, have been reported and are summarized in the table below. These properties are crucial for predicting the compound's behavior in biological systems.

Property	Value	Source
IUPAC Name	2-cyclohexylpropan-2-amine	PubChem
Molecular Formula	C ₉ H ₁₉ N	PubChem
Molecular Weight	141.26 g/mol	PubChem
Predicted pKa	10.91 ± 0.25	Guidechem[1]
Predicted Solubility	2.5 g/L (at 25 °C)	Guidechem[1]

Synthesis of Related 2-Cycloalkylpropan-2-amines

The synthesis of tertiary alkyl primary amines like **2-Cycloheptylpropan-2-amine** and its analogs can be approached through several established organic chemistry reactions. While specific protocols for the cycloheptyl derivative are not published, the synthesis of the cyclohexyl and other aliphatic analogs can be achieved via methods such as the Ritter reaction or the Leuckart reaction.

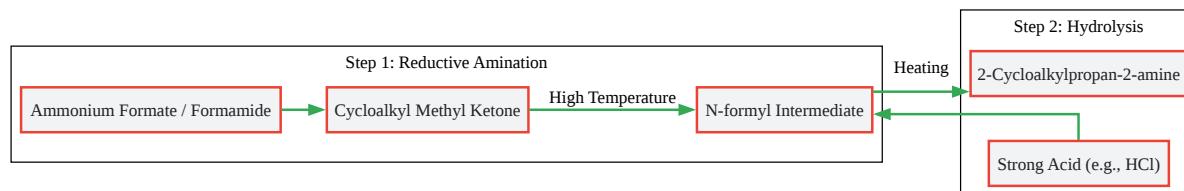
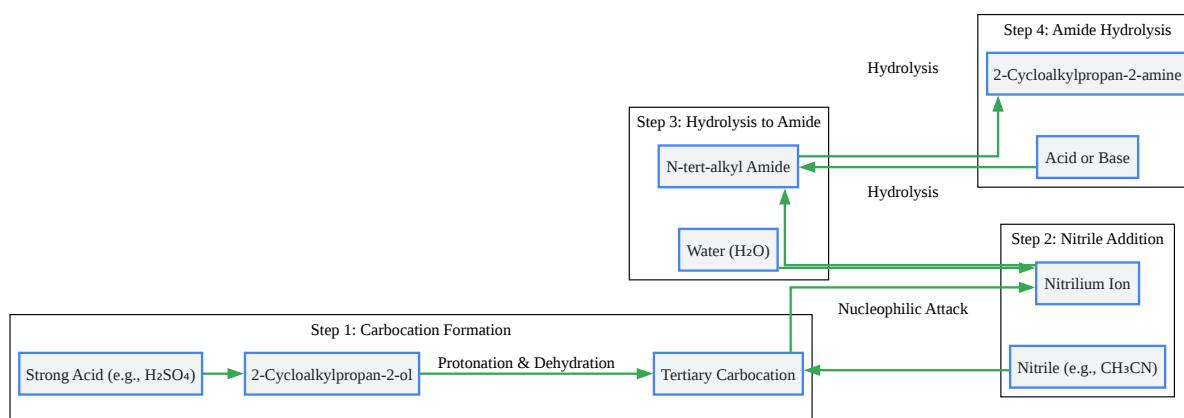
Ritter Reaction

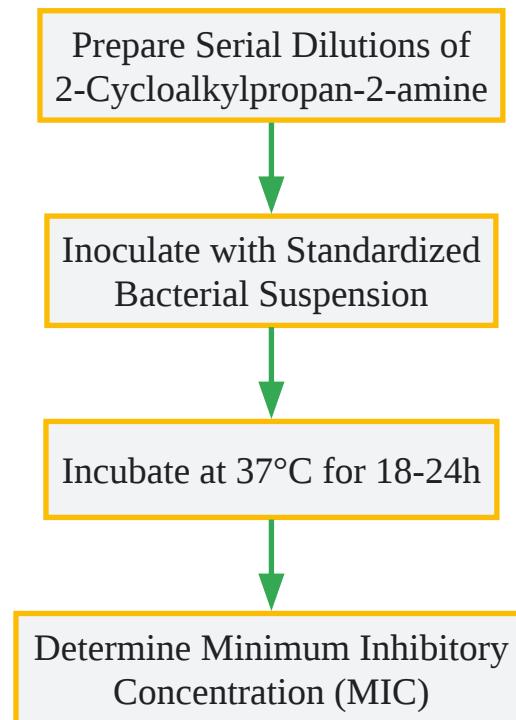
The Ritter reaction is a versatile method for the synthesis of N-alkyl amides from an alkene or a tertiary alcohol and a nitrile in the presence of a strong acid. The resulting amide can then be hydrolyzed to yield the corresponding primary amine.

Experimental Protocol (General):

- Carbocation Formation: The tertiary alcohol, 2-cycloalkylpropan-2-ol, is dissolved in a suitable solvent and treated with a strong acid (e.g., concentrated sulfuric acid) at a low temperature (e.g., 0 °C) to generate a stable tertiary carbocation.
- Nitrile Addition: A nitrile (e.g., acetonitrile) is added to the reaction mixture. The nitrogen atom of the nitrile acts as a nucleophile, attacking the carbocation to form a nitrilium ion.

- Hydrolysis to Amide: The reaction mixture is then carefully quenched with water, which hydrolyzes the nitrilium ion to form the corresponding N-tert-alkyl amide.
- Amide Hydrolysis: The isolated amide is subsequently hydrolyzed under acidic or basic conditions to yield the final primary amine, 2-cycloalkylpropan-2-amine.





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References

- 1. [PDF] STUDIES ON THE LEUCKART REACTION | Semantic Scholar [semanticscholar.org]
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